

Centa β -Lactamase Substrate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Centa
CAS No.:	9073-60-3
Cat. No.:	B3026497

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This technical guide provides an in-depth overview of **Centa**, a chromogenic β -lactamase substrate, designed for researchers, scientists, and professionals in drug development. **Centa** serves as a critical tool for the kinetic analysis of β -lactamases and the screening of potential inhibitors. Its utility is underscored by a distinct colorimetric change upon hydrolysis, facilitating straightforward and accurate measurement of enzyme activity.

Core Principles and Mechanism of Action

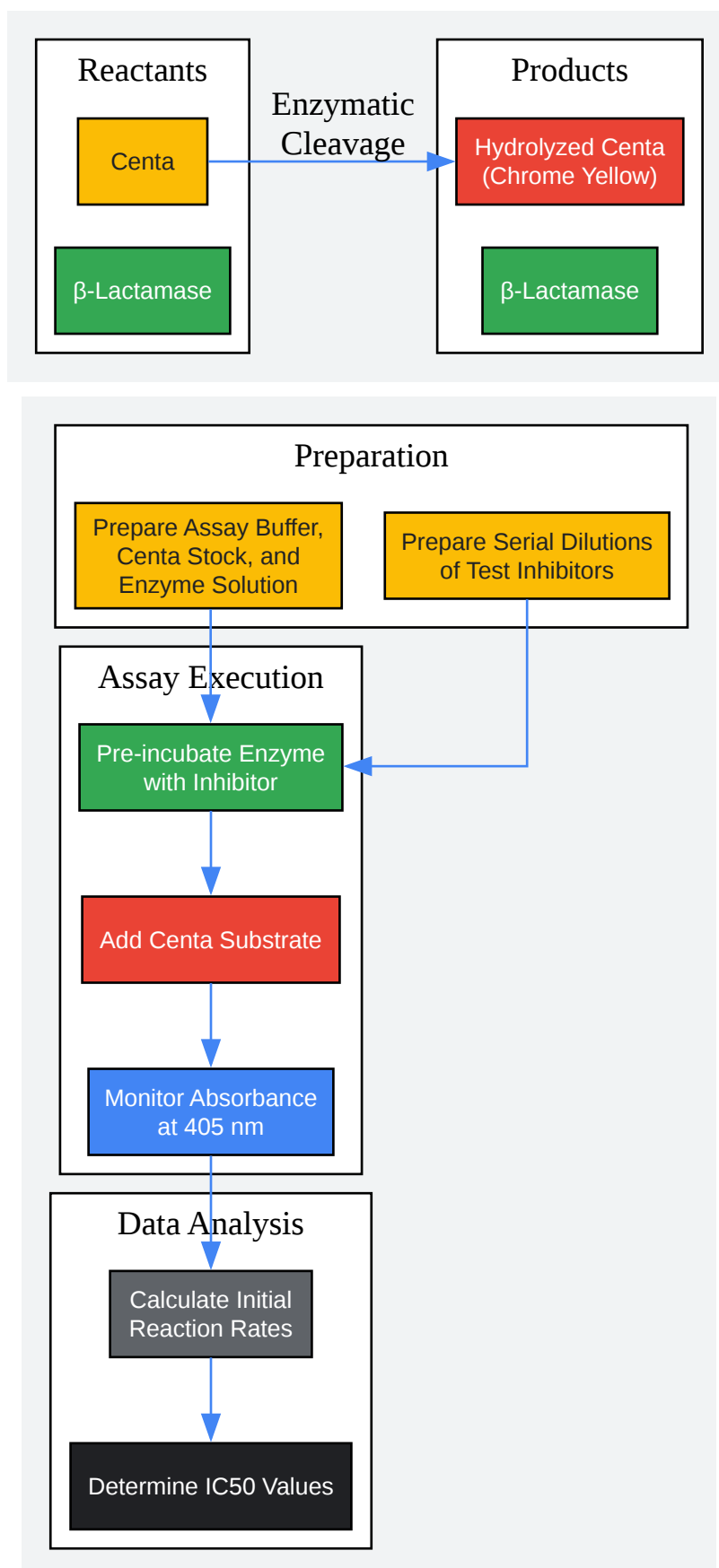
Centa is a cephalosporin derivative that undergoes hydrolysis in the presence of β -lactamase enzymes. This enzymatic cleavage of the β -lactam ring results in a structural rearrangement of the molecule, leading to a noticeable color change from a faint yellow to a vibrant chrome yellow.[1] This change in color can be quantitatively monitored spectrophotometrically, providing a direct measure of β -lactamase activity.

The hydrolysis of **Centa** can be observed by monitoring the change in absorbance at two key wavelengths. A decrease in absorbance at 346 nm ($\Delta\epsilon = -2500 \text{ M}^{-1}\text{cm}^{-1}$) or an increase in

absorbance at 405 nm ($\Delta\epsilon = +6400 \text{ M}^{-1}\text{cm}^{-1}$) can be used to calculate the rate of reaction.[2]

This property makes **Centa** a versatile substrate for various experimental setups.

Below is a diagram illustrating the general mechanism of **Centa** hydrolysis by a β -lactamase.



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References

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- To cite this document: BenchChem. [Centa β -Lactamase Substrate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026497/docs#centa-lactamase-substrate-a-technical-guide-for-researchers>]

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